Application Note: 6-Methoxy-4-methyl-1-indanone in Pharmaceutical Synthesis

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Compound of Interest

Compound Name:	*6-Methoxy-4-methyl-2,3-dihydro-1H-inden-1-one*
CAS No.:	*89837-18-3*
Cat. No.:	*B6329399*

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Executive Summary

The 1-indanone pharmacophore is a "privileged structure" in medicinal chemistry, offering a rigidified benzene ring fused to a cyclopentanone. The specific substitution pattern of 6-Methoxy-4-methyl-1-indanone provides two critical advantages:

- Electronic Activation: The 6-methoxy group (

) activates the aromatic ring and serves as a hydrogen-bond acceptor, mimicking the 5-methoxy group of melatonin or serotonin.

- Steric Tuning: The 4-methyl group introduces lipophilicity and steric bulk in the "non-binding" pocket of various receptors, often improving metabolic stability by blocking oxidative metabolism at the benzylic position or preventing aromatic hydroxylation.

This guide details the protocols for transforming this intermediate into high-value bioactive candidates via Reductive Amination and Claisen-Schmidt Condensation.

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Chemical Profile & Handling

Note: Physical properties are derived from structural analogues (6-methoxy-1-indanone) and should be experimentally verified per batch.

Property	Specification / Description
Chemical Name	6-Methoxy-4-methyl-2,3-dihydro-1H-inden-1-one
Molecular Formula	$C_{11}H_{12}O_2$
Molecular Weight	176.21 g/mol
Predicted Appearance	Off-white to pale yellow crystalline solid
Predicted Melting Point	98°C – 105°C
Solubility	Soluble in DCM, EtOAc, THF; Sparingly soluble in hexanes; Insoluble in water.
Storage	Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Hygroscopic.

Safety Advisory

- Signal Word: Warning
- Hazards: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- PPE: Nitrile gloves, safety goggles, and fume hood extraction are mandatory during handling.

Structural Utility & Reactivity Map

The reactivity of 6-Methoxy-4-methyl-1-indanone is defined by three distinct zones. The diagram below illustrates the strategic functionalization points.

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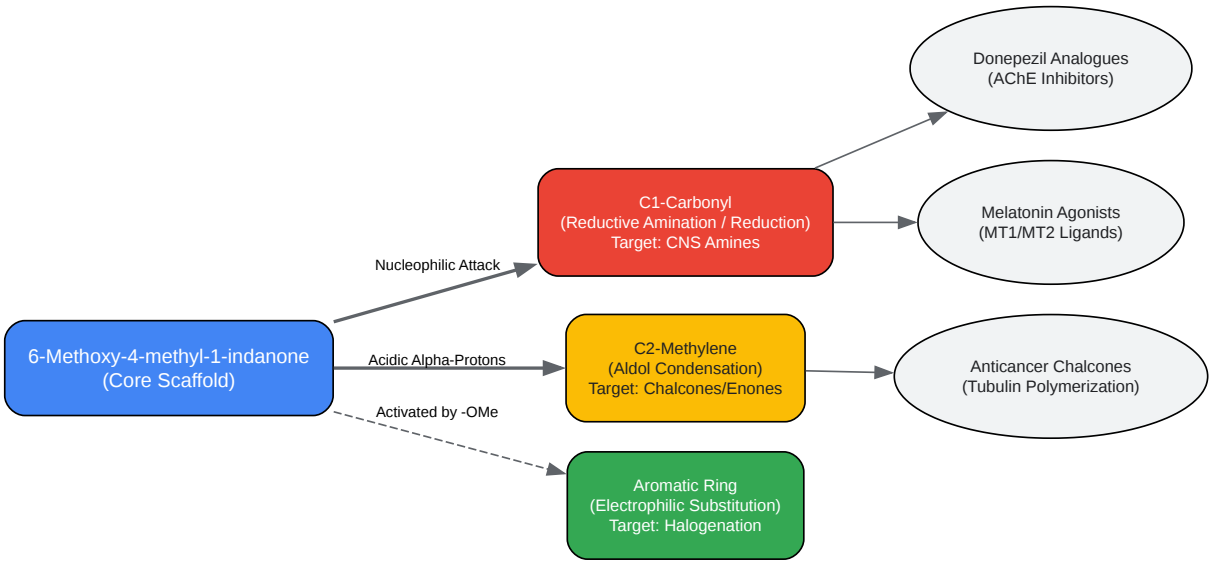

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Figure 1: Reactivity map highlighting the three primary derivatization vectors for drug discovery.

Protocol A: Synthesis of CNS-Active Indanamines

Application: Creating rigidified analogues of ethylamine-based neurotransmitters (e.g., Dopamine, Serotonin mimics). Methodology: Reductive Amination using Sodium Triacetoxyborohydride (STAB). Rationale: STAB is preferred over Sodium Cyanoborohydride due to lower toxicity and better selectivity, avoiding the reduction of the ketone to an alcohol prior to imine formation.

Materials

- Substrate: 6-Methoxy-4-methyl-1-indanone (1.0 eq)
- Amine Source: Benzylamine or N-substituted amine (1.2 eq)

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- Reducing Agent: Sodium triacetoxyborohydride (STAB) (1.5 eq)
- Catalyst: Glacial Acetic Acid (1.0 eq)
- Solvent: 1,2-Dichloroethane (DCE) or THF (Anhydrous)

Step-by-Step Workflow

- Imine Formation:
  - In a flame-dried round-bottom flask, dissolve 6-Methoxy-4-methyl-1-indanone (10 mmol) in DCE (50 mL).
  - Add the Amine (12 mmol) and Acetic Acid (10 mmol).
  - Stir at room temperature under Nitrogen for 2 hours. Checkpoint: Monitor by TLC (formation of a new, less polar spot).
- Reduction:
  - Cool the mixture to 0°C.
  - Add STAB (15 mmol) portion-wise over 15 minutes to control exotherm.
  - Allow the reaction to warm to room temperature and stir overnight (12–16 hours).
- Quench & Workup:
  - Quench with Saturated $NaHCO_3$ solution (slow addition).
  - Extract with Dichloromethane (3 x 30 mL).
  - Wash combined organics with Brine, dry over Na_2SO_4, and concentrate in vacuo.
- Purification:
  - Purify via Flash Column Chromatography (Silica Gel).

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- Eluent: Hexanes:Ethyl Acetate (gradient 90:10 to 70:30) usually isolates the secondary amine effectively.

Protocol B: Synthesis of Bioactive Chalcones

Application: Development of anti-proliferative agents targeting tubulin. The

-unsaturated ketone system acts as a Michael acceptor for cysteine residues in proteins.
Methodology: Claisen-Schmidt Condensation.

Materials

- Substrate: 6-Methoxy-4-methyl-1-indanone (1.0 eq)
- Aldehyde: 3,4,5-Trimethoxybenzaldehyde (Example) (1.0 eq)
- Base: KOH or NaOH (10% methanolic solution)
- Solvent: Methanol or Ethanol

Step-by-Step Workflow

- Dissolution:
  - Dissolve the Indanone (5 mmol) and the Aldehyde (5 mmol) in Methanol (20 mL).
- Catalysis:
  - Add KOH solution (2 mL, 10% w/v in MeOH) dropwise at 0°C.
  - Note: The 4-methyl group on the indanone ring may slightly sterically hinder the approach; ensure vigorous stirring.
- Reaction:
  - Stir at Room Temperature for 6–24 hours.
  - Observation: A precipitate often forms (the Chalcone product).
- Isolation:

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- Pour the reaction mixture into ice-cold water (100 mL) acidified with HCl (1M) to pH ~4.
- Filter the precipitate.
- Recrystallize from Ethanol to obtain the pure (E)-2-benzylidene-1-indanone derivative.

Analytical Validation (QC)

To ensure the integrity of the intermediate before use in the protocols above, the following QC parameters must be met:

Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/H2O Gradient)	> 98.0% Area
Identity	^{1}H-NMR ($CDCl_3$, 400 MHz)	Distinct singlet (-OCH_3) at ~3.8 ppm; Singlet (-CH_3) at ~2.3 ppm; Indanone multiplets (CH_2) at ~2.6-3.1 ppm.
Water Content	Karl Fischer	< 0.5% w/w (Critical for Protocol A)

Troubleshooting Guide

- Problem: Low yield in Reductive Amination.
  - Root Cause: Incomplete imine formation due to steric hindrance from the 4-methyl group if the amine is bulky.
  - Solution: Use $Ti(OiPr)_4$ (Titanium isopropoxide) as a Lewis acid catalyst during the imine formation step (Step 1) before adding the reducing agent.
- Problem: Self-condensation during Aldol reaction.
  - Root Cause: High concentration of base causing the indanone to react with itself.

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- Solution: Add the indanone slowly to the aldehyde/base mixture, rather than mixing all at once.

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